

(3-Bromopropyl)benzene molecular weight and formula

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Compound of Interest

Compound Name: (3-Bromopropyl)benzene

Cat. No.: B042933

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In-depth Technical Guide: (3-Bromopropyl)benzene

Audience: Researchers, scientists, and drug development professionals.

This guide provides core physicochemical properties of **(3-Bromopropyl)benzene**, a versatile chemical intermediate used in the synthesis of various chemicals and pharmaceuticals.^[1]

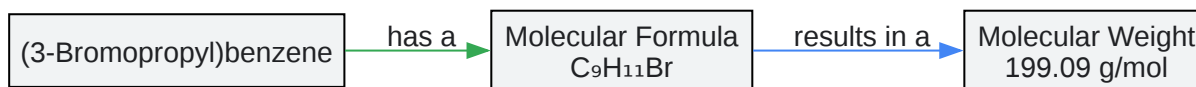
Physicochemical Data

The fundamental molecular properties of **(3-Bromopropyl)benzene** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and formulation development.

Identifier	Value	Source
Molecular Formula	C ₉ H ₁₁ Br	^[2] ^[3] ^[4] ^[5] ^[6]
Molecular Weight	199.09 g/mol	^[4] ^[5] ^[6]
CAS Number	637-59-2	^[2] ^[3]
IUPAC Name	1-Bromo-3-phenylpropane	^[2] ^[3]
Synonyms	3-Phenylpropyl bromide	^[2] ^[4] ^[5] ^[6]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound, its elemental composition (molecular formula), and its resulting molecular weight.



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Figure 1: Relationship between chemical identity, formula, and molecular weight.

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